

Proper Disposal of TH10785: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TH10785

Cat. No.: B11187303

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For researchers, scientists, and drug development professionals handling **TH10785**, a potent OGG1 activator, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe handling and disposal of **TH10785**, aligning with standard laboratory safety protocols.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) provided by the supplier. The SDS for **TH10785**, as with any laboratory chemical, contains detailed information on potential hazards, necessary personal protective equipment (PPE), and emergency procedures.

Key Safety Measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- **Ventilation:** Handle **TH10785** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing. In case of accidental contact, rinse the affected area thoroughly with water and seek medical attention if necessary.

- **Spill Management:** In the event of a spill, collect the spillage to prevent it from entering drains or waterways.

Step-by-Step Disposal Procedure

The recommended disposal method for **TH10785** is to treat it as hazardous chemical waste. This involves collection, storage, and transfer to a licensed waste disposal facility.

- **Waste Collection:**
 - Collect waste **TH10785**, including any contaminated materials (e.g., pipette tips, vials, absorbent paper), in a designated and clearly labeled hazardous waste container.
 - Ensure the container is compatible with the chemical and is securely sealed to prevent leaks.
- **Waste Storage:**
 - Store the hazardous waste container in a designated, secure area away from incompatible materials.
 - The storage area should be cool, dry, and well-ventilated.
- **Engage a Licensed Waste Disposal Service:**
 - The disposal of chemical waste must be handled by a licensed and approved waste disposal company.^{[1][2]}
 - Provide the waste disposal service with a complete inventory of the waste, including the SDS for **TH10785**.
- **Documentation:**
 - Maintain accurate records of the amount of **TH10785** disposed of and the date of disposal. This documentation is crucial for regulatory compliance.

Quantitative Data Summary

The following table summarizes key quantitative information for **TH10785**, derived from supplier technical data sheets.^{[3][4]} This information is essential for accurate record-keeping and for providing to waste disposal services.

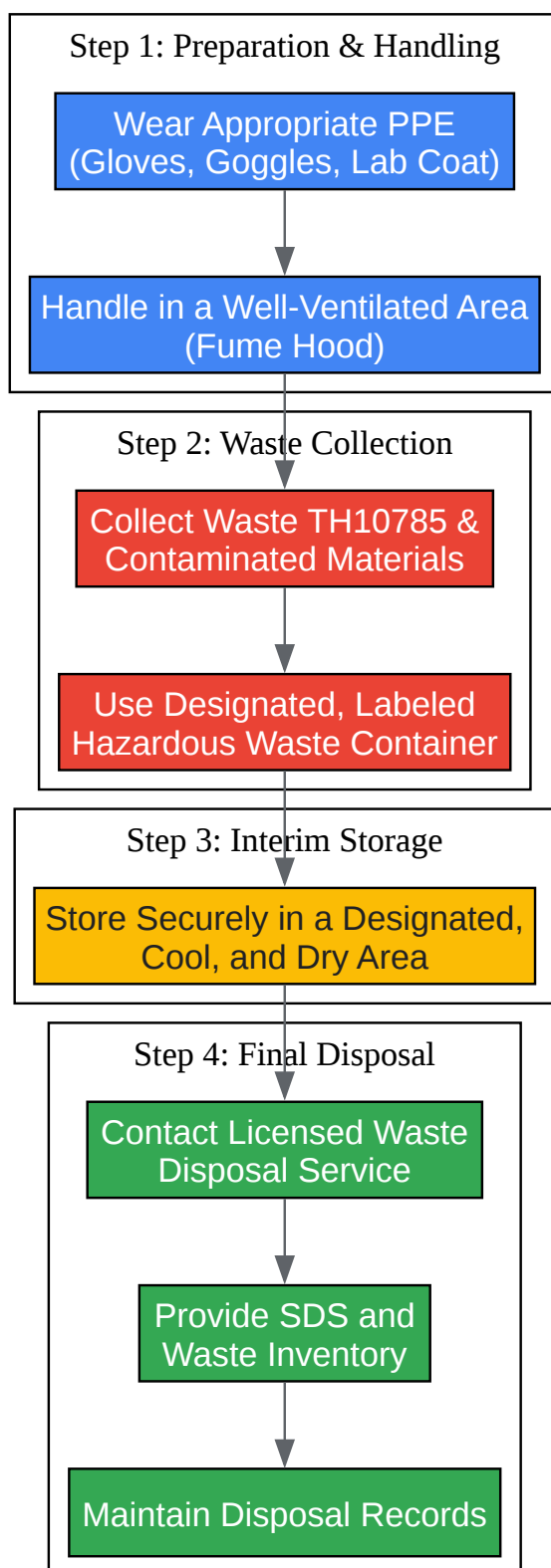
Property	Value
CAS Number	1002801-51-5
Molecular Formula	C ₁₇ H ₂₁ N ₃
Molecular Weight	267.38 g/mol
Purity	≥98% (HPLC)
Solubility in DMSO	≥ 10 mg/mL
Solubility in Ethanol	≥ 10 mg/mL
Storage Temperature	-20°C

Experimental Protocol for Waste Neutralization (Hypothetical)

No specific experimental protocols for the neutralization of **TH10785** for disposal are publicly available in the provided search results. Chemical neutralization should only be attempted by trained personnel with a validated and approved procedure. The standard and safest procedure is to transfer the chemical waste to a licensed disposal facility.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **TH10785** in a laboratory setting.



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Caption: Workflow for the safe disposal of **TH10785**.

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